

Pyrazine-2,3-dicarbonitrile chemical formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyrazine-2,3-dicarbonitrile*

Cat. No.: *B077751*

[Get Quote](#)

An In-depth Technical Guide on **Pyrazine-2,3-dicarbonitrile**: Core Chemical Properties

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is paramount. This guide provides the core chemical information for **pyrazine-2,3-dicarbonitrile**.

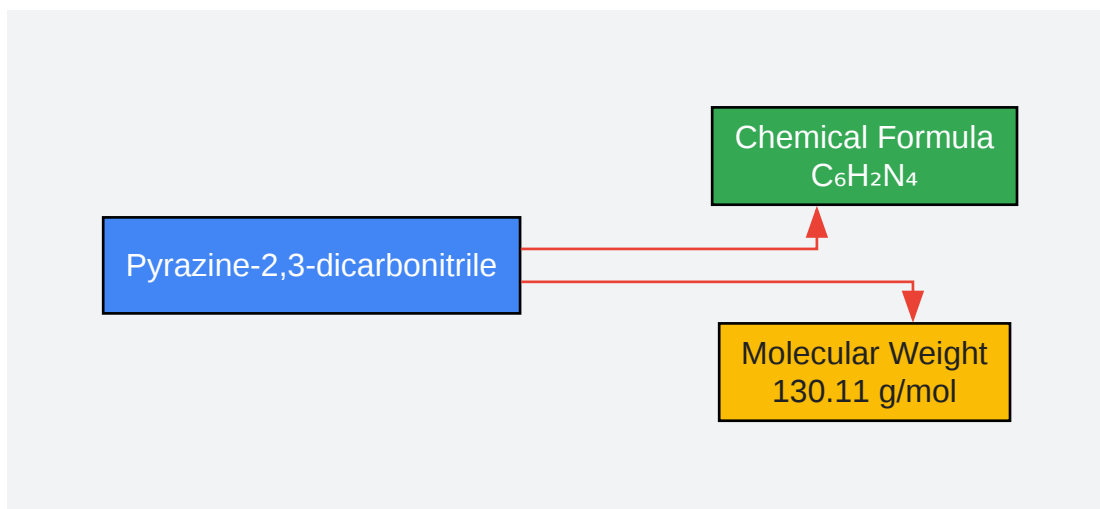
Chemical Identity of Pyrazine-2,3-dicarbonitrile

Pyrazine-2,3-dicarbonitrile is a heterocyclic aromatic compound. The quantitative data regarding its chemical formula and molecular weight are summarized below.

Property	Value
Chemical Formula	C ₆ H ₂ N ₄ [1] [2] [3] [4]
Molecular Weight	130.11 g/mol [2] [3]
Monoisotopic Mass	130.027946081 Da [2]

Logical Relationship Diagram

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical properties.



[Click to download full resolution via product page](#)

Caption: Chemical properties of **Pyrazine-2,3-dicarbonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. thoreauchem.com [thoreauchem.com]
- 2. 2,3-Dicyanopyrazine | $C_6H_2N_4$ | CID 300514 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,3-二氰基吡嗪 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 13481-25-9,pyrazine-2,3-dicarbonitrile suppliers [vvchem.com]
- To cite this document: BenchChem. [Pyrazine-2,3-dicarbonitrile chemical formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077751#pyrazine-2-3-dicarbonitrile-chemical-formula-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com